

An In-depth Technical Guide to 2,6-Dimethylbenzaldehyde

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Compound of Interest

Compound Name: 2,6-Dimethylbenzaldehyde

Cat. No.: B072290

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This technical guide provides a comprehensive overview of the core physicochemical properties and a representative synthetic protocol for **2,6-Dimethylbenzaldehyde**. The information is tailored for researchers, scientists, and professionals engaged in drug development and other chemical synthesis endeavors.

Core Physicochemical Data

2,6-Dimethylbenzaldehyde is an aromatic aldehyde that serves as a valuable building block in organic synthesis.^[1] Its fundamental properties are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O	[1][2][3][4][5][6]
Molecular Weight	134.18 g/mol	[1][2][5]
Alternate Molecular Weight	134.1751 g/mol	[3][6]
CAS Number	1123-56-4	[2][3]

Synthetic Protocol: Formylation of m-Xylene

A common method for the synthesis of **2,6-Dimethylbenzaldehyde**, alongside its isomer 2,4-dimethylbenzaldehyde, is the formylation of m-xylene. The following protocol is based on the titanium tetrachloride-mediated formylation using dichloromethyl methyl ether.

Materials and Reagents

- m-Xylene
- Titanium tetrachloride (TiCl_4)
- Dichloromethyl methyl ether ($\text{CHCl}_2\text{OCH}_3$)
- Dry Dichloromethane (DCM)
- Saturated aqueous solution of Ammonium Chloride (NH_4Cl)
- 0.1 N Hydrochloric acid (HCl) solution
- Brine (saturated NaCl solution)
- Silica gel (treated with 1% triethylamine)
- Hexane
- Ethyl acetate (EtOAc)

Experimental Procedure

- **Reaction Setup:** A solution of m-xylene (1.0 equivalent) in dry dichloromethane is prepared in a round-bottom flask under an argon atmosphere and cooled to 0 °C in an ice bath.
- **Addition of Lewis Acid:** Titanium tetrachloride (2.2 equivalents) is added dropwise to the stirred solution. The resulting mixture is stirred for 1 hour at 0 °C.
- **Formylation:** Dichloromethyl methyl ether (1.1 equivalents) is then added to the reaction mixture, and stirring is continued for an additional 45 minutes at 0 °C.
- **Quenching:** The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride. The mixture is then allowed to stir for 2 hours.
- **Work-up:** The organic layer is separated. It is subsequently washed three times with 0.1 N HCl solution and three times with brine.

- Purification: The crude product, a yellow oil, is purified by column chromatography on silica gel (pre-treated with 1% triethylamine) using a hexane/ethyl acetate (19:1) eluent. This purification step separates the **2,6-dimethylbenzaldehyde** and 2,4-dimethylbenzaldehyde isomers.



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Caption: Synthetic workflow for **2,6-Dimethylbenzaldehyde**.

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